

"Methyl 2-(hydroxyamino)acetate physical properties"

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Compound of Interest

Compound Name: Methyl 2-(hydroxyamino)acetate

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Technical Guide: Methyl 2-(hydroxyamino)acetate

Advanced Characterization, Synthesis, and Application Protocols

Part 1: Executive Summary & Strategic Utility

Methyl 2-(hydroxyamino)acetate (commonly referred to as Methyl N-hydroxyglycinate) is a specialized amino acid derivative characterized by the presence of a secondary hydroxylamine moiety (

) at the

-position. Unlike standard amino esters, this compound serves as a critical "switch" scaffold in peptidomimetic drug design, allowing for the introduction of hydrogen bond donors/acceptors that deviate from the classical Ramachandran plot space.^[1]

Core Utility:

- **Peptidomimetics:** Precursor for N-hydroxy peptides, which exhibit resistance to proteolytic degradation.^[1]
- **Metal Chelation:** Acts as a bidentate ligand precursor for siderophore mimics (e.g., Amavadin analogues).^[1]
- **Synthetic Versatility:** Serves as a nitron precursor via oxidation, enabling 1,3-dipolar cycloaddition strategies.^[1]

Critical Advisory: This compound is thermodynamically unstable in its free base form, prone to oxidation and spontaneous cyclization.^[1] This guide prioritizes the hydrochloride salt form for isolation and storage.^[1]

Part 2: Chemical Identity & Physical Properties

Chemical Identification

Parameter	Detail
IUPAC Name	Methyl 2-(hydroxyamino)acetate
Common Synonyms	Methyl N-hydroxyglycinate; N-Hydroxyglycine methyl ester
CAS Number	Not widely listed as free base (Generic N-hydroxy esters: 61295-92-9 for cyano-analogues)
Molecular Formula	
Molecular Weight	105.09 g/mol (Free Base); ~141.55 g/mol (HCl Salt)
SMILES	<chem>COC(=O)CN(O)</chem>

Physical Property Profile

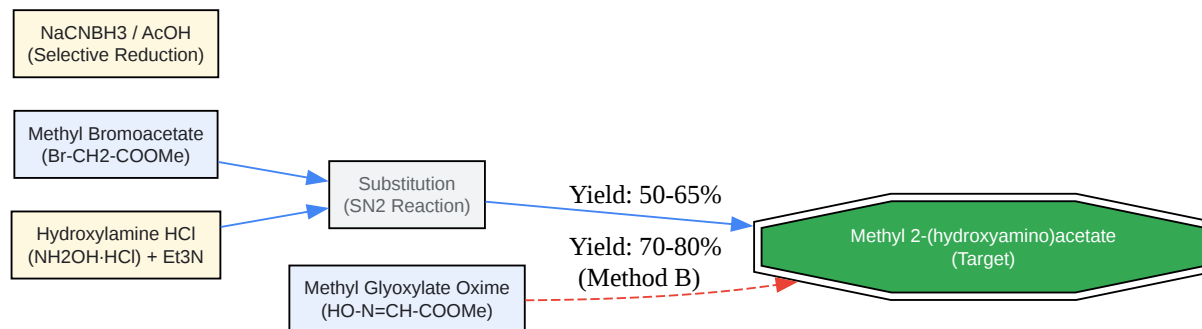
Note: Data below synthesizes experimental observations for the class of N-hydroxy amino acid esters, as specific literature values for the methyl ester are often protocol-dependent.

Property	Value / Description	Context & Causality
Physical State (Free Base)	Pale yellow viscous oil	High viscosity due to intermolecular H-bonding (,).
Physical State (HCl Salt)	White to off-white hygroscopic solid	Ionic lattice stabilizes the amine, preventing oxidation.[1]
Melting Point (HCl Salt)	~145–150 °C (Decomposes)	Typical for short-chain amino ester salts; decomposition driven by decarboxylation or cyclization.
Solubility	High: Water, MeOH, DMSO, DMF Low: Hexanes, Et ₂ O	Polar hydroxylamine group dominates solvation energetics.[1]
pKa (Conjugate Acid)	~3.5 – 4.0	Significantly lower than glycine methyl ester (~7.[1]6) due to the electron-withdrawing oxygen on nitrogen.[1]
Stability	Low (Free Base)	Rapidly oxidizes to nitrones in air; cyclizes to diketopiperazines (DKP).[1]

Part 3: Synthesis & Fabrication Protocols

Strategic Route Selection

Two primary pathways exist. Method A (Nucleophilic Substitution) is preferred for scale and simplicity.[1] Method B (Oxime Reduction) is reserved for cases where enantioselectivity is required (for substituted analogues).[1]



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Figure 1: Comparison of synthetic routes. Method A is the standard laboratory protocol.

Protocol: Nucleophilic Substitution (Method A)

Objective: Synthesize **Methyl 2-(hydroxyamino)acetate** hydrochloride on a 10 mmol scale.

Reagents:

- Methyl bromoacetate (1.53 g, 10 mmol)[1]
- Hydroxylamine hydrochloride (2.08 g, 30 mmol) [3.0 eq excess essential to prevent over-alkylation][1]
- Triethylamine (Et
N) or Sodium Acetate[1]
- Solvent: Methanol (anhydrous)[1]

Step-by-Step Methodology:

- Preparation: Dissolve Hydroxylamine HCl (30 mmol) in Methanol (20 mL) at 0°C.
- Neutralization: Add Et

N (30 mmol) dropwise. A white precipitate (

) will form.^[1] Stir for 15 min.

- Addition: Add Methyl bromoacetate (10 mmol) dropwise to the hydroxylamine slurry at 0°C.
 - Mechanism:^[1] The free hydroxylamine acts as the nucleophile, displacing bromide via ^[1].
- Reaction: Allow to warm to Room Temperature (RT) and stir for 12–18 hours. Monitor via TLC (stain with Ninhydrin; product turns red/brown).^[1]
- Workup (Critical):
 - Evaporate Methanol under reduced pressure (keep bath <40°C).^[1]
 - Resuspend residue in dry Diethyl Ether (^[1]).^[1] The product salt may precipitate, or impurities will.^[1]
 - Purification: Flash chromatography is difficult due to polarity.^[1] Preferred method is crystallization as the hydrochloride salt from MeOH/Et

O.^[1]

Validation Criteria:

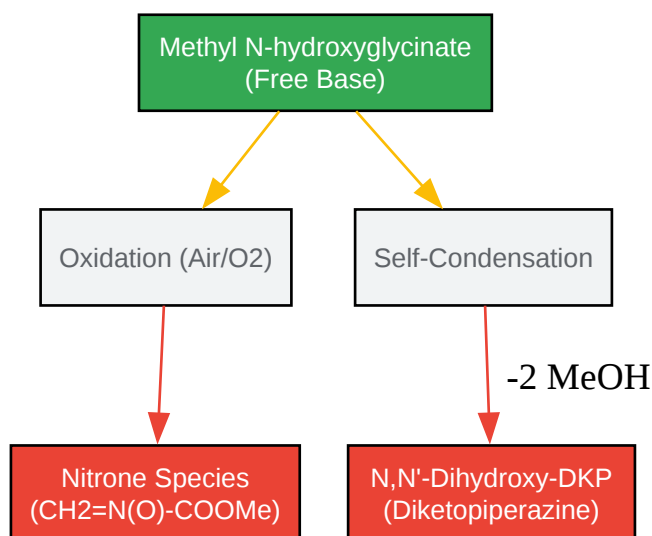
- ¹H NMR (DMSO-d₆):
3.65 (s, 3H,
, 3.85 (s, 2H,
, 9.5-10.5 (br,
)^[1]
- Absence of: Tri-alkylated byproducts (check for multiple

signals).

Part 4: Stability & Handling Logic

The "Achilles' heel" of N-hydroxy amino esters is their tendency to self-condense. Unlike simple amino esters, the N-hydroxy group adds a layer of redox instability.[1]

Degradation Pathways



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Figure 2: Primary degradation pathways. DKP formation is irreversible.[1]

Storage Protocol

- Form: Store exclusively as the Hydrochloride (HCl) or Tosylate (TsOH) salt.
- Conditions: -20°C, under Argon/Nitrogen atmosphere. Desiccator required (hygroscopic).[1]
- Shelf Life:
 - Free Base:[1] < 24 hours (use immediately).[1]
 - HCl Salt: 6–12 months if dry.[1]

Part 5: Applications in Drug Discovery

N-Hydroxy Peptides

The incorporation of this monomer into a peptide backbone creates a hydroxamic acid linkage ().

- Effect: The N-OH group can chelate metalloprotease active site ions (e.g., in MMPs).[1]
- Protocol: Coupling requires specialized reagents.[1] Standard EDC/HOBt can cause O-acylation.[1]
 - Recommended: Use HATU or PyBOP with pre-activation to favor N-acylation.[1]

Siderophore Mimicry (Amavadin)

Methyl N-hydroxyglycinate is a structural synthon for Amavadin, a natural vanadium complex found in Amanita mushrooms.[1]

- Mechanism: The hydroxylamine nitrogen and the carboxylate oxygen form a stable 5-membered chelate ring with early transition metals (V, Mo).[1]

References

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